

Isovouacapenol C molecular formula and weight

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Compound of Interest

Compound Name: Isovouacapenol C

Cat. No.: B592900

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Isovouacapenol C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Isovouacapenol C**, a cassane diterpenoid isolated from *Caesalpinia pulcherrima*. The document details its physicochemical properties, a comprehensive experimental protocol for its isolation, and a discussion of its potential biological significance.

Core Physicochemical Data

The fundamental molecular properties of **Isovouacapenol C** are summarized below, providing a quick reference for researchers.

Property	Value
Molecular Formula	C ₂₇ H ₃₄ O ₅
Molecular Weight	438.56 g/mol

Experimental Protocols

Isolation of Isovouacapenol C from *Caesalpinia pulcherrima*

The following protocol details the extraction and purification of **Isovouacapenol C** from the roots of *Caesalpinia pulcherrima*, a known botanical source for this compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)

1. Plant Material Collection and Preparation:

- Air-dry the roots of *Caesalpinia pulcherrima* (6.3 kg).

2. Extraction:

- Extract the dried and powdered root material with dichloromethane (CH_2Cl_2) (2 x 2.5 L) for 5 days at room temperature.[\[4\]](#)
- Combine the extracts.
- Concentrate the combined extracts under reduced pressure to yield a dark brownish extract (75.3 g).[\[4\]](#)

3. Chromatographic Purification:

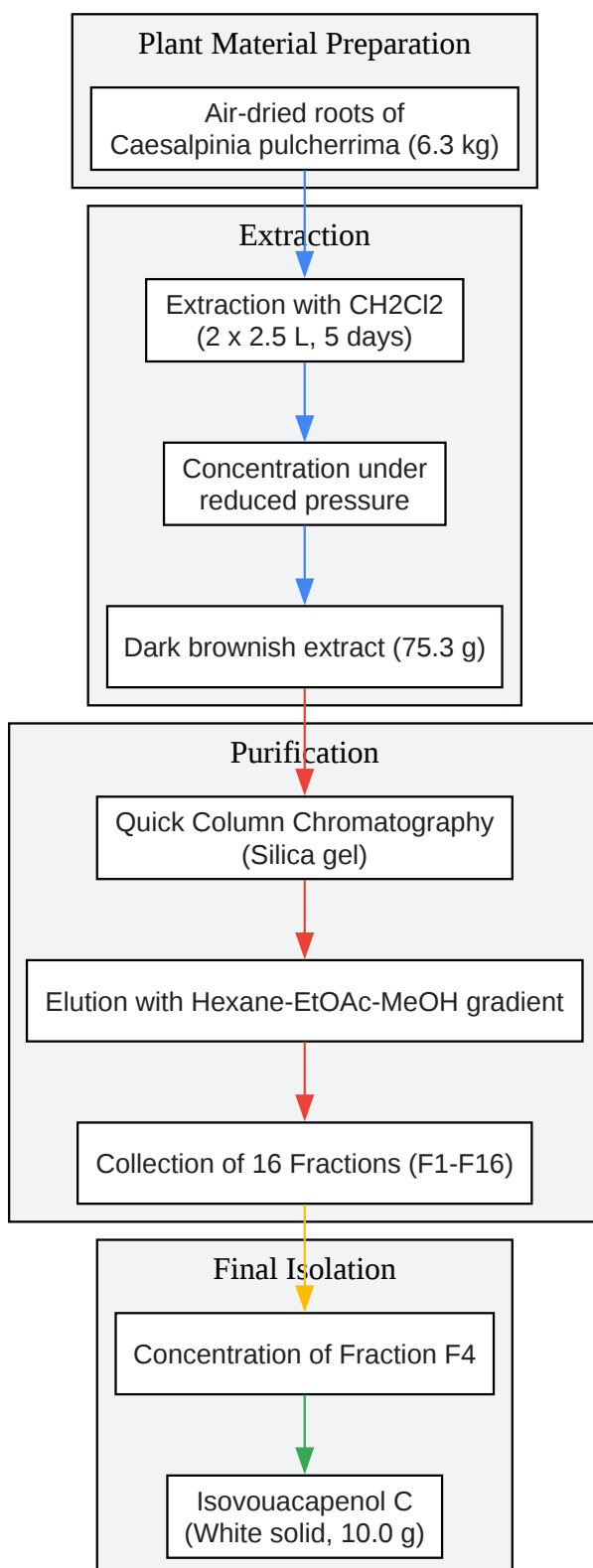
- Subject the crude extract to quick column chromatography (QCC) over silica gel.[\[4\]](#)
- Elute the column with a gradient of increasing polarity, starting with hexane and gradually increasing the proportion of ethyl acetate (EtOAc) and methanol (MeOH).
- This process will afford 16 fractions (F1-F16).[\[4\]](#)

4. Isolation of **Isovouacapenol C**:

- Concentrate fraction F4 under reduced pressure.
- This will yield **Isovouacapenol C** as a white solid (10.0 g).[\[4\]](#)

Experimental Workflow

The following diagram illustrates the key stages in the isolation of **Isovouacapenol C**.



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Caption: Workflow for the isolation of **Isovouacapenol C**.

Biological Activity

Isovouacapenol C is classified as a diterpenoid.[1] While specific biological activities for **Isovouacapenol C** are not extensively detailed in the provided literature, extracts from *Caesalpinia pulcherrima*, the plant source of this compound, have demonstrated notable antibacterial and antifungal properties.[2] Further research is warranted to elucidate the specific pharmacological profile of **Isovouacapenol C** and its potential therapeutic applications.

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